

solubility and stability of lysergic acid hydrazide in various solvents

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Compound of Interest

Compound Name: Lysergic Acid Hydrazide

Cat. No.: B136357

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An In-depth Technical Guide on the Solubility and Stability of **Lysergic Acid Hydrazide**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **lysergic acid hydrazide**, a key intermediate in the synthesis of various ergot alkaloid derivatives. The information presented herein is intended to support research, development, and formulation activities involving this compound.

Solubility Profile

Lysergic acid hydrazide exhibits limited solubility in many common organic solvents and water. Its solubility is significantly enhanced in acidic solutions due to the formation of soluble salts.^{[1][2]} A summary of its qualitative solubility is presented in Table 1.

Table 1: Qualitative Solubility of **Lysergic Acid Hydrazide**

Solvent Classification	Solvent	Solubility
Polar Protic	Water	Very difficultly soluble[1][2]
Hot Absolute Ethanol	Rather difficultly soluble[1][2]	
Warm Methanol	Easily soluble[3]	
Warm Ethanol	Easily soluble[3]	
Polar Aprotic	Pyridine	Rather difficultly soluble[1][2]
Nonpolar	Ether	Very difficultly soluble[1][2]
Benzene	Very difficultly soluble[1][2]	
Chloroform	Very difficultly soluble[1][2]	
Aqueous Solutions	Acids	Easily soluble[1][2]

Stability Profile

Lysergic acid hydrazide is noted to be more stable than free lysergic acid.[1][2] However, it is susceptible to degradation under certain conditions, particularly at elevated temperatures.

Thermal Stability

A study on the thermal stability of **lysergic acid hydrazide** in hydrazine hydrate revealed a linear decrease in concentration over time at elevated temperatures.[4][5] The degradation was more pronounced at higher temperatures.[4][5][6][7] After two hours, a significant loss of the compound was observed at 120°C, while at 80°C, the recovery was much higher.[4]

Table 2: Thermal Stability of **Lysergic Acid Hydrazide** in Hydrazine Hydrate

Temperature (°C)	Time (hours)	Recovery (%)
120	2	~50[4]
100	2	Not specified, but higher than at 120°C[4]
80	2	~90[4]

Influence of pH and Light

While specific studies on the pH and photostability of **lysergic acid hydrazide** are not readily available, the stability of related ergot alkaloids, such as lysergic acid diethylamide (LSD), is known to be influenced by these factors. Generally, amides and hydrazides can be susceptible to hydrolysis under acidic or basic conditions.[8][9][10] LSD, for instance, is sensitive to light, which can cause degradation.[11][12] Given the structural similarities, it is prudent to protect solutions of **lysergic acid hydrazide** from light and to control the pH to minimize potential degradation.

Experimental Protocols

Protocol for Determining Thermal Stability

This protocol is based on the methodology described for testing the stability of **lysergic acid hydrazide** in a reaction mixture.[4][5]

Objective: To evaluate the thermal stability of **lysergic acid hydrazide** in a given solvent at various temperatures over time.

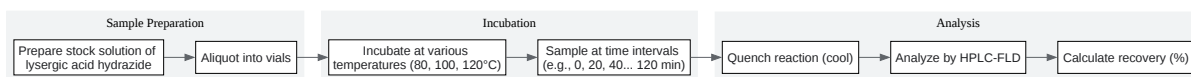
Materials:

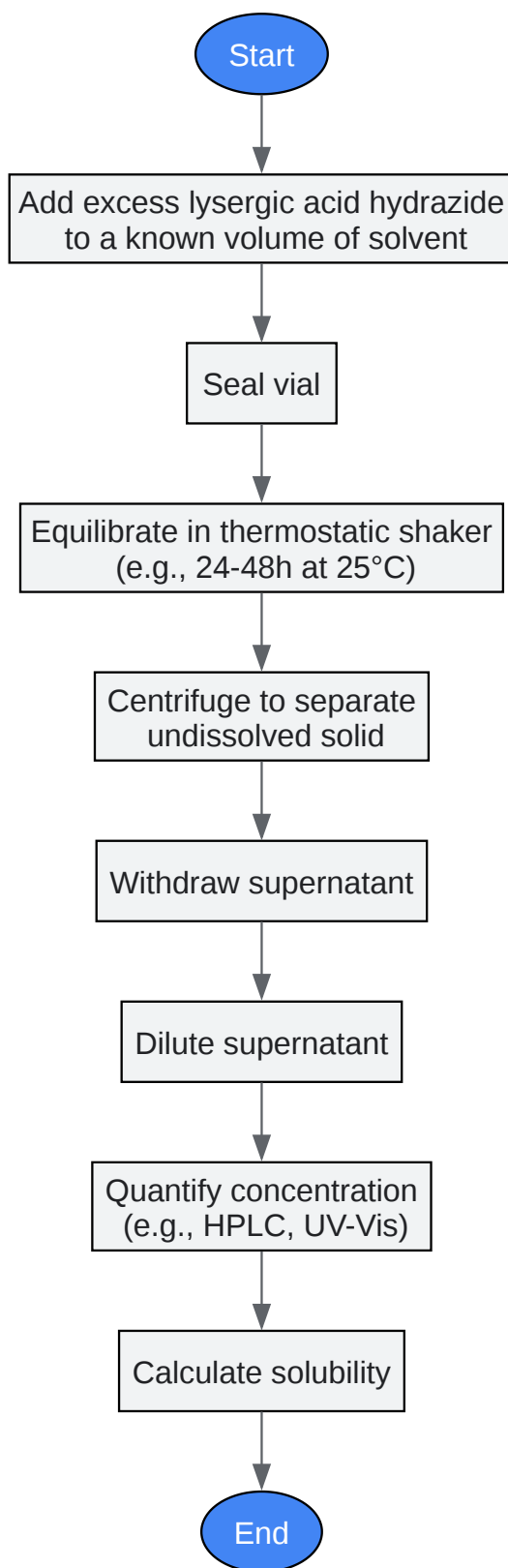
- **Lysergic acid hydrazide**
- Solvent of interest (e.g., hydrazine hydrate)
- Thermostatic shaker or heating block
- Vials
- HPLC-FLD (High-Performance Liquid Chromatography with Fluorescence Detection) system
- Pipettes and other standard laboratory glassware

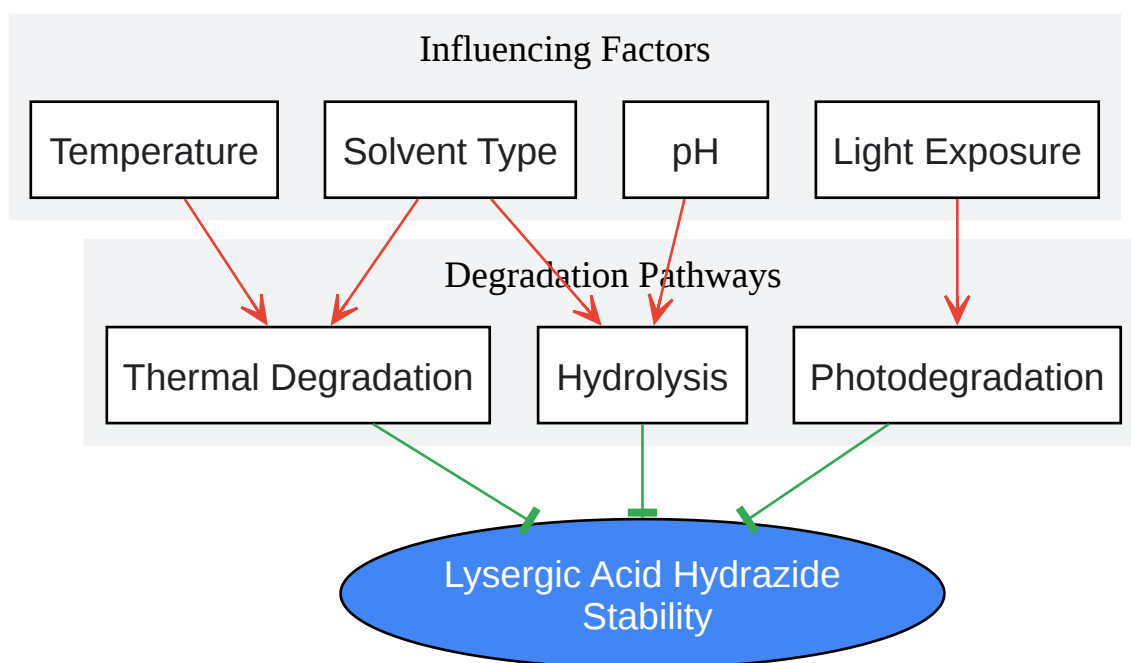
Procedure:

- Prepare a stock solution of **lysergic acid hydrazide** in the chosen solvent at a known concentration.

- Aliquot the solution into several vials.
- Place the vials in a thermostatic shaker or heating block set to the desired temperatures (e.g., 80°C, 100°C, 120°C).
- At predetermined time intervals (e.g., every 20 minutes for 2 hours), remove a vial from each temperature setting.
- Immediately cool the removed vials to quench any further degradation.
- Analyze the samples using a validated HPLC-FLD method to determine the concentration of **lysergic acid hydrazide**. The fluorescence detector should be set to appropriate excitation and emission wavelengths (e.g., $\lambda_{\text{ex}} = 330 \text{ nm}$, $\lambda_{\text{em}} = 415 \text{ nm}$).^{[4][6][7]}
- Calculate the recovery of **lysergic acid hydrazide** at each time point and temperature relative to the initial concentration.







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